

A Technical Guide to the Solubility and Stability of 1,4-Dibromopentane

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Compound of Interest

Compound Name: 1,4-Dibromopentane

Cat. No.: B1359787

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Abstract: This document provides a comprehensive technical overview of the physicochemical properties, solubility profile, and stability characteristics of **1,4-dibromopentane** (CAS No: 626-87-9). It is intended for researchers, scientists, and professionals in drug development and chemical synthesis who utilize this compound as a key intermediate. This guide consolidates available data on its physical constants, behavior in various solvents, and factors influencing its degradation. Detailed experimental protocols for assessing solubility and stability are provided, alongside graphical representations of key concepts and workflows to facilitate understanding.

Physicochemical Properties of 1,4-Dibromopentane

1,4-Dibromopentane is a halogenated alkane that serves as a versatile building block in organic synthesis.^{[1][2]} Its utility is largely dictated by its physical and chemical properties, which are summarized below.

Table 1: Key Physicochemical Data for **1,4-Dibromopentane**

Property	Value	Source(s)
CAS Number	626-87-9	[3][4][5]
Molecular Formula	C ₅ H ₁₀ Br ₂	[3][4]
Molecular Weight	229.94 g/mol	[1][3][4]
Appearance	Clear, colorless to light yellow liquid	[5]
Melting Point	-34.4 °C	[1][3][5]
Boiling Point	98-99 °C at 25 mmHg	[1][3][5]
Density	1.687 g/mL at 25 °C	[1][3][5]
Refractive Index	n ₂₀ /D 1.5085	[1]
Flash Point	>110 °C (>230 °F)	[3][5]

Solubility Profile

The solubility of a compound is critical for its application in reaction chemistry, purification, and formulation. Like other haloalkanes, the solubility of **1,4-dibromopentane** is governed by its molecular structure and polarity.

The molecule possesses a nonpolar five-carbon backbone, while the carbon-bromine bonds introduce a degree of polarity. However, the overall character of the molecule is nonpolar to moderately polar.[6] This dictates its solubility behavior:

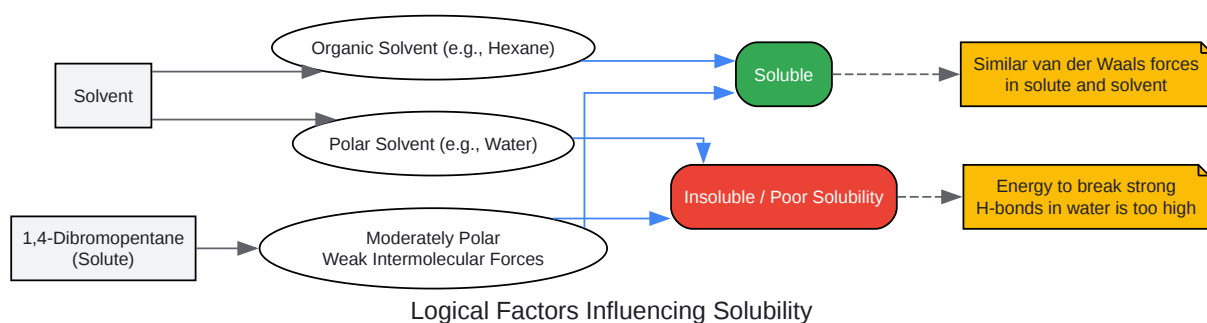
- **Aqueous Solubility:** **1,4-Dibromopentane** is reported as insoluble in water.[3] This is because haloalkanes cannot form hydrogen bonds with water molecules.[7][8] The energy required to break the strong hydrogen bonds between water molecules is not sufficiently compensated by the weaker dipole-dipole interactions that would form between water and the haloalkane, making dissolution energetically unfavorable.[7][8][9]
- **Organic Solvent Solubility:** It is expected to be readily soluble in a wide range of common organic solvents.[7][8] This includes nonpolar solvents (e.g., hexane, toluene) and

moderately polar solvents (e.g., dichloromethane, diethyl ether), where the intermolecular forces are of a similar type and magnitude (van der Waals forces).[6][7]

Table 2: Qualitative Solubility of **1,4-Dibromopentane**

Solvent Type	Example(s)	Expected Solubility	Rationale
Polar Protic	Water, Ethanol	Insoluble to Sparingly Soluble	Inability to form strong hydrogen bonds.[7][8]
Polar Aprotic	Acetone, DMSO	Soluble	Favorable dipole-dipole interactions.
Nonpolar	Hexane, Toluene	Soluble	"Like dissolves like"; similar van der Waals forces.[7]
Halogenated	Dichloromethane	Soluble	Strong structural and polarity similarity.[6]

The solubility of haloalkanes in organic solvents may increase with a rise in temperature, which provides the kinetic energy needed to overcome intermolecular forces.[6]



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Caption: Factors determining the solubility of **1,4-dibromopentane**.

Experimental Protocol for Solubility Determination

This protocol outlines a method for the qualitative and semi-quantitative assessment of solubility.

Objective: To determine the solubility of **1,4-dibromopentane** in various solvents.

Materials:

- **1,4-Dibromopentane**
- A selection of solvents (e.g., deionized water, ethanol, hexane, dichloromethane)
- Calibrated pipettes or micropipettes
- Vortex mixer
- Small, sealed vials or test tubes
- Analytical balance

Methodology:

- Preparation: Label a series of vials, one for each solvent to be tested.
- Solvent Addition: Add a precise volume (e.g., 1.0 mL) of a solvent to its corresponding labeled vial.
- Solute Addition (Qualitative): Add a small, known amount of **1,4-dibromopentane** (e.g., 20 μ L, approx. 34 mg) to the vial. Seal the vial immediately.
- Mixing: Vigorously mix the contents using a vortex mixer for 1-2 minutes.
- Observation: Allow the mixture to stand for 5-10 minutes. Observe the solution against a contrasting background.
 - Soluble: The solution is a single, clear phase with no visible droplets of undissolved solute.

- Partially Soluble: The solution is cloudy, or a distinct second layer/droplets are visible, but smaller than the initial amount added.
- Insoluble: The solute remains as a distinct, separate phase with no apparent dissolution.
- Semi-Quantitative Assessment (for soluble/partially soluble cases):
 - If the initial amount dissolved completely, continue adding known increments (e.g., 20 μL) of **1,4-dibromopentane**, mixing thoroughly after each addition.
 - Continue until persistent undissolved solute (cloudiness or a separate layer) is observed.
 - Calculate the approximate solubility in mg/mL based on the total volume of solute added before saturation was reached.
- Data Recording: Record all observations and calculated values in a structured table.

Stability Profile

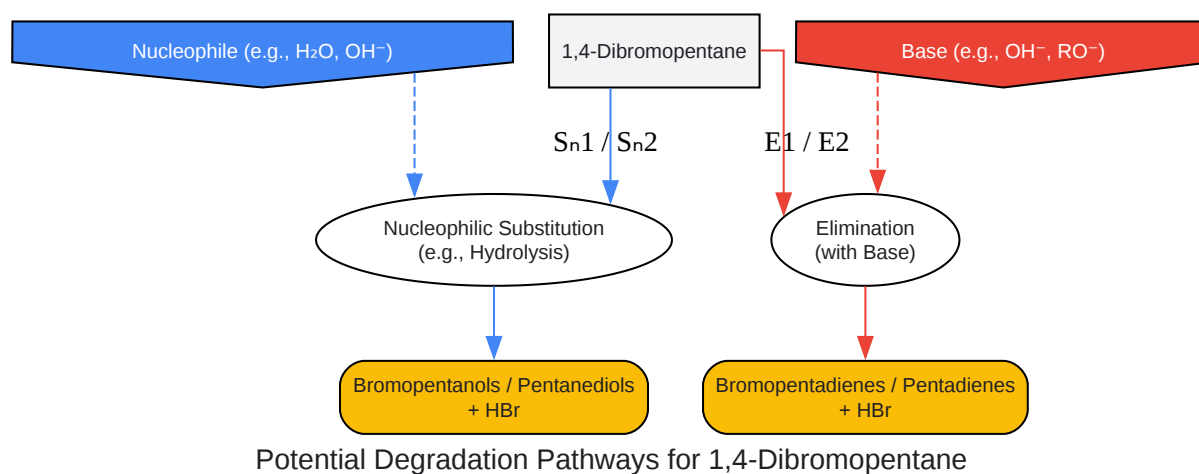
The stability of **1,4-dibromopentane** is a key consideration for its storage, handling, and use in chemical reactions.

- Thermal Stability: The compound has a high flash point of over 110 °C, indicating it is not highly flammable and is relatively stable at ambient temperatures.^[5] However, recommended storage conditions of 2-8 °C suggest that long-term stability may be compromised at higher temperatures, potentially leading to slow decomposition.^[5]
- Light Sensitivity: While not specifically documented for this compound, alkyl bromides, in general, can be sensitive to light.^[7] Exposure to UV light can induce the formation of radicals, initiating degradation pathways. It is therefore prudent to store the compound in amber or opaque containers.
- Chemical Stability & Reactivity: The bromine atoms in **1,4-dibromopentane** are good leaving groups, making the compound a reactive substrate for various nucleophilic substitution ($\text{S}_{\text{N}}1/\text{S}_{\text{N}}2$) and elimination ($\text{E}1/\text{E}2$) reactions.^{[10][11]} This reactivity is fundamental to its role in synthesis but also implies instability in the presence of nucleophiles.

(e.g., water, hydroxides, amines) or strong bases.[11][12][13] Under basic conditions, it can undergo double elimination to form dienes.[12][13]

Potential Degradation Pathways

The degradation of **1,4-dibromopentane** is primarily driven by its chemical reactivity. The main pathways involve the cleavage of the carbon-bromine bond.



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Caption: Major chemical pathways leading to the degradation of **1,4-dibromopentane**.

Experimental Protocol for Stability Assessment

This protocol describes a forced degradation study to assess the stability of **1,4-dibromopentane** under various stress conditions. Such studies are crucial in drug development to identify potential degradants.[14]

Objective: To evaluate the stability of **1,4-dibromopentane** and identify potential degradation products under thermal, photolytic, and chemical stress.

Materials:

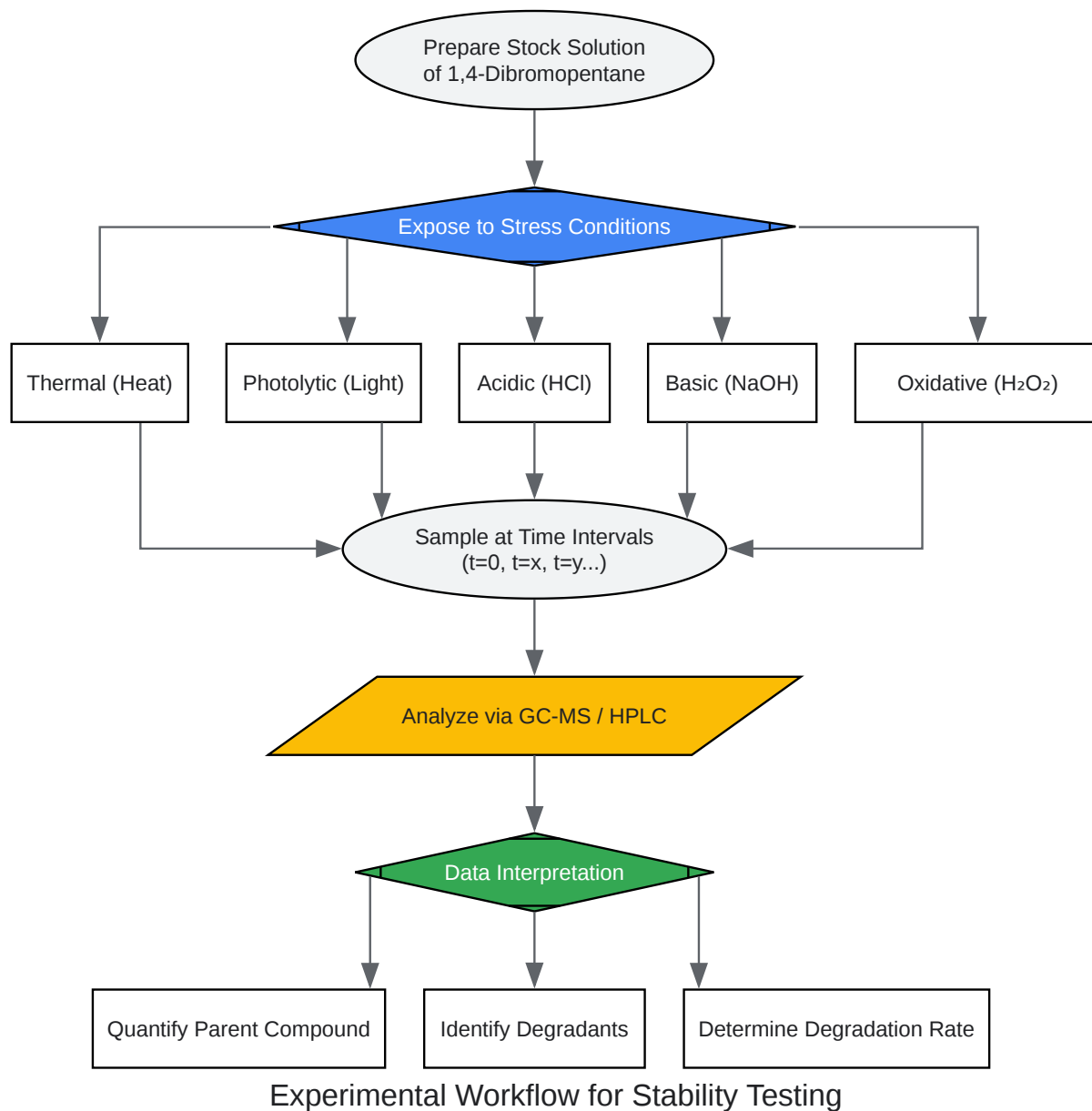
- **1,4-Dibromopentane**

- Appropriate solvent for dilution (e.g., acetonitrile)
- Acids (e.g., 0.1 M HCl), bases (e.g., 0.1 M NaOH), and oxidizing agents (e.g., 3% H₂O₂)
- Temperature-controlled oven
- Photostability chamber
- GC-MS or HPLC-UV/MS system for analysis
- Volumetric flasks, vials

Methodology:

- Stock Solution Preparation: Prepare a stock solution of **1,4-dibromopentane** of known concentration (e.g., 1 mg/mL) in the chosen solvent.
- Stress Conditions: Aliquot the stock solution into separate, labeled vials for each stress condition:
 - Thermal Stress: Store a vial in an oven at an elevated temperature (e.g., 60-80 °C) for a defined period (e.g., 24-48 hours).
 - Photolytic Stress: Expose a vial in a photostability chamber according to ICH Q1B guidelines. A control vial should be wrapped in aluminum foil and placed alongside.
 - Acidic Hydrolysis: Add an equal volume of 0.1 M HCl, mix, and keep at room temperature or slightly elevated temperature.
 - Basic Hydrolysis: Add an equal volume of 0.1 M NaOH, mix, and keep at room temperature.
 - Oxidative Stress: Add an equal volume of 3% H₂O₂, mix, and keep at room temperature.
 - Control: Keep one vial of the stock solution at recommended storage conditions (2-8 °C) in the dark.

- Time-Point Sampling: At specified time intervals (e.g., 0, 4, 8, 24 hours), withdraw a sample from each stress condition. Neutralize the acidic and basic samples if necessary before analysis.
- Analysis: Analyze all samples, including the control, using a validated stability-indicating chromatographic method (e.g., GC-MS).
- Data Evaluation:
 - Quantify the remaining percentage of **1,4-dibromopentane** in each sample relative to the time-zero control.
 - Use the mass spectrometer to identify the molecular weights of any new peaks that appear, corresponding to degradation products.
 - Determine the primary degradation pathways under each stress condition.



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Caption: A generalized workflow for conducting a forced degradation stability study.

Safety and Handling

1,4-Dibromopentane is classified as an irritant.[4] It is harmful if swallowed and causes skin, eye, and respiratory irritation.[4] Appropriate personal protective equipment (PPE), including

gloves and safety glasses, should be used when handling this chemical.[1] It should be stored in a cool (2-8 °C), dry, and well-ventilated area away from incompatible materials and sources of ignition.[5]

Conclusion

1,4-Dibromopentane is a key chemical intermediate with well-defined physical properties. Its solubility is low in aqueous media but high in a broad range of organic solvents, a characteristic that is central to its use in synthesis and purification. While relatively stable under controlled storage conditions, its utility is derived from its chemical reactivity, particularly its susceptibility to nucleophilic substitution and elimination reactions. Understanding these stability and degradation profiles is essential for optimizing reaction conditions, ensuring long-term storage integrity, and meeting regulatory requirements in pharmaceutical development. The protocols and data presented in this guide offer a foundational resource for scientists and researchers working with this compound.

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